

Vedaprofen-d3 CAS number and molecular formula

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Compound of Interest

Compound Name: Vedaprofen-d3

Cat. No.: B564339

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Vedaprofen-d3: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Vedaprofen-d3**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Vedaprofen. This document details its chemical properties, mechanism of action, and relevant experimental data, designed to support research and development activities.

Core Chemical Data

The following table summarizes the key chemical identifiers for **Vedaprofen-d3**.

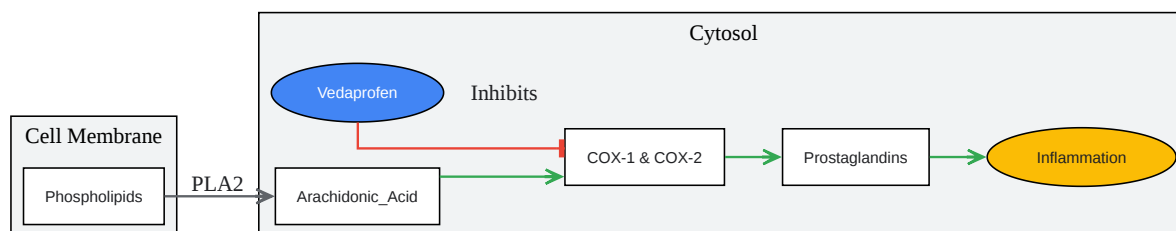
Identifier	Value	Source
CAS Number	1185054-34-5	[1] [2]
Molecular Formula	C ₁₉ H ₁₉ D ₃ O ₂	[1] [3] [4]
Molecular Weight	285.40 g/mol	[1] [3] [5]
Synonyms	(±)-2-(4-Cyclohexylnaphthalen-1-yl)propionic acid-methyl-d3, Quadrisol-d3	[5]

Mechanism of Action

Vedaprofen functions as a non-steroidal anti-inflammatory drug (NSAID) belonging to the propionic acid group.[1] Its primary mechanism of action involves the inhibition of the cyclooxygenase (COX) enzyme system, which is critical for the synthesis of prostaglandins.[1] Prostaglandins are key mediators of inflammation, pain, and fever. By blocking COX, Vedaprofen effectively reduces the production of these pro-inflammatory molecules, leading to its anti-inflammatory, analgesic, and antipyretic properties.[1]

Studies have demonstrated that Vedaprofen potently inhibits the synthesis of prostaglandin E2 (PGE2) in exudate and thromboxane B2 (TXB2) in both serum and exudate.[1][6] Vedaprofen is a racemic mixture, containing both a (+) and a (-) enantiomer. Both enantiomers are therapeutically active, with the (+) enantiomer exhibiting greater potency in the inhibition of prostaglandin synthesis.[1] Some research indicates that in equine models, Vedaprofen acts as a COX-1 selective inhibitor.[7]

The following diagram illustrates the signaling pathway affected by Vedaprofen.



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Mechanism of Vedaprofen Action

Pharmacokinetic Properties

Pharmacokinetic studies of Vedaprofen have been conducted in several animal models, including dogs and horses. The data reveals enantioselective pharmacokinetics.

Pharmacokinetics in Dogs

In a study involving beagle dogs administered a 0.5 mg/kg body weight dose, the following parameters were observed.[3]

Parameter	Value (Intravenous)	Value (Oral Gel)
Bioavailability	-	86 ± 7%
t _{max}	-	0.63 ± 0.14 h
Terminal Half-life (t _{1/2})	16.8 ± 2.2 h	12.7 ± 1.7 h
Plasma Protein Binding	> 99.5%	> 99.5%
AUC Ratio (R(-)/S(+))	1.7 ± 0.5	1.9 ± 0.2

Pharmacokinetics in Ponies

A study in ponies with induced inflammation, following a 1 mg/kg intravenous dose, showed the following pharmacokinetic parameters for the R(-) and S(+) enantiomers.[6]

Parameter	R(-) Enantiomer	S(+) Enantiomer
Mean AUC (ng·h/mL)	7524	1639
Exudate C _{max} (ng/mL)	2950	1534
Exudate AUC (ng·h/mL)	9755	4400

Experimental Protocols

In Vivo Model of Acute Inflammation in Equines

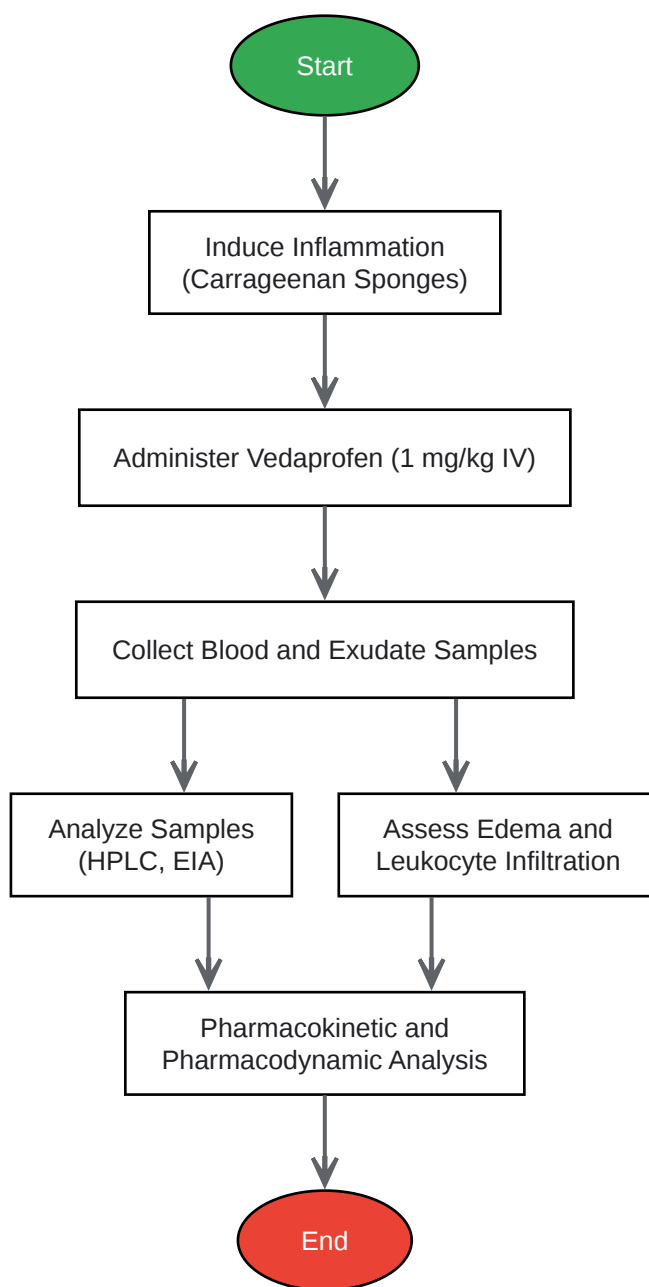
This protocol is based on a study investigating the pharmacodynamics and pharmacokinetics of Vedaprofen in an equine model of acute inflammation.[6]

Objective: To evaluate the anti-inflammatory effects and pharmacokinetic profile of Vedaprofen in ponies with carrageenan-induced inflammation.

Methodology:

- Animal Model: Six healthy ponies are used in a crossover study design.
- Induction of Inflammation: A mild, acute inflammatory reaction is induced by the subcutaneous implantation of carrageenan-soaked sponges in the neck region.
- Drug Administration: Vedaprofen is administered intravenously at a dosage of 1 mg/kg.
- Sample Collection:
 - Blood samples are collected at predetermined time points to measure plasma concentrations of Vedaprofen enantiomers and for ex vivo measurement of thromboxane B2 (TXB2) synthesis.
 - Inflammatory exudate is collected from the implanted sponges to determine the concentrations of prostaglandin E2 (PGE2) and TXB2, as well as Vedaprofen enantiomers.
- Analysis:
 - Plasma and exudate concentrations of Vedaprofen enantiomers are determined using high-performance liquid chromatography (HPLC).
 - PGE2 and TXB2 levels are quantified using enzyme immunoassay (EIA).
 - The degree of edema is assessed by measuring the swelling at the site of inflammation.
 - Leukocyte infiltration into the exudate is quantified.

The workflow for this experimental protocol is illustrated below.



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In Vivo Inflammation Model Workflow

In Vitro Cyclooxygenase (COX) Selectivity Assay

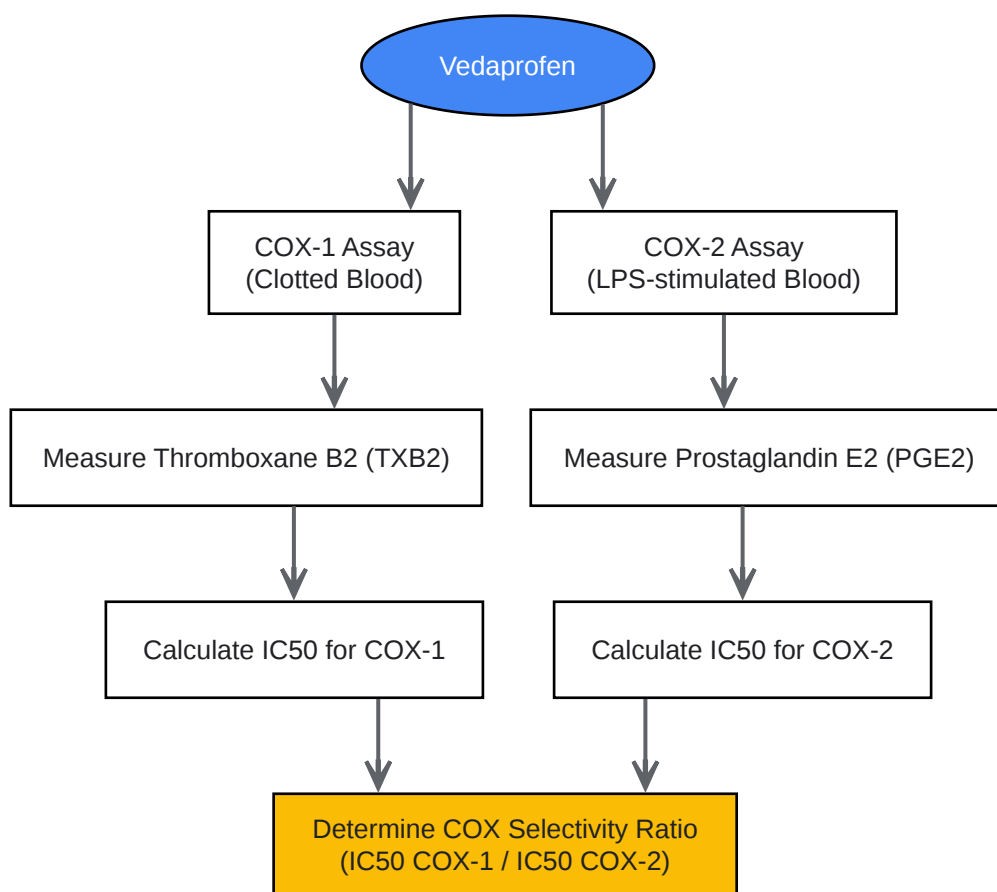
This protocol outlines a general method for determining the COX-1 and COX-2 selectivity of NSAIDs in canine blood, which can be adapted for Vedaprofen.[8]

Objective: To evaluate the in vitro selectivity of Vedaprofen for inhibiting COX-1 versus COX-2 enzymes in canine whole blood.

Methodology:

- Sample Preparation: Whole blood is collected from healthy dogs.
- COX-1 Activity Measurement:
 - Aliquots of blood are allowed to clot to induce TXB2 production, a marker for COX-1 activity.
 - Various concentrations of Vedaprofen are added to the blood samples.
 - The concentration of TXB2 is measured using an enzyme-linked immunosorbent assay (ELISA).
- COX-2 Activity Measurement:
 - Heparinized blood samples are stimulated with lipopolysaccharide (LPS) to induce the expression of COX-2.
 - Various concentrations of Vedaprofen are added to these samples.
 - The concentration of PGE2, a marker for COX-2 activity, is measured by ELISA.
- Data Analysis:
 - The concentrations of Vedaprofen that inhibit 50% of the activity (IC50) for both COX-1 (measured by TXB2 inhibition) and COX-2 (measured by PGE2 inhibition) are calculated.
 - The COX-1:COX-2 selectivity ratio is determined from the IC50 values. A ratio less than 1 indicates selectivity for COX-1, while a ratio greater than 1 suggests COX-2 selectivity.

The logical relationship for determining COX selectivity is depicted in the following diagram.



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COX Selectivity Determination Logic

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